

Personal protective equipment for handling Methyl 1H-pyrazole-4-carboxylate

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Compound of Interest

Compound Name: **Methyl 1H-pyrazole-4-carboxylate**

Cat. No.: **B156598**

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Essential Safety and Handling Guide for Methyl 1H-pyrazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Methyl 1H-pyrazole-4-carboxylate** (CAS No: 51105-90-9). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing the risk of exposure.

Methyl 1H-pyrazole-4-carboxylate is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[1\]](#)[\[2\]](#)[\[3\]](#) It is harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#)

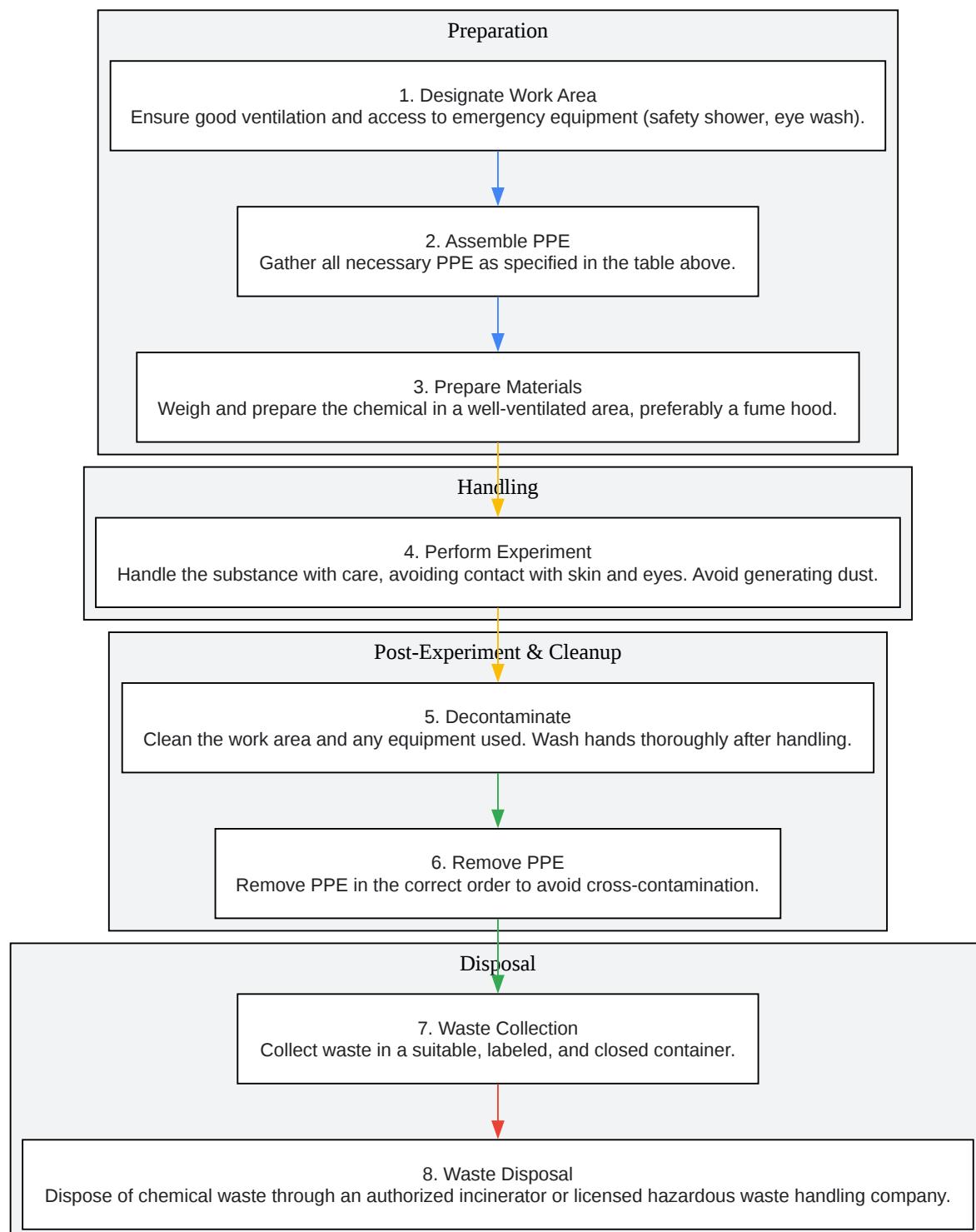
Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure when handling **Methyl 1H-pyrazole-4-carboxylate**. The following table summarizes the required PPE.

Body Part	Required PPE	Standard
Eyes/Face	Chemical goggles or safety glasses. A face shield should be worn when there is a risk of splashing.	Conforming to EN 166 (EU) or NIOSH (US) approved standards. [1]
Skin/Hands	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Suitable protective clothing to prevent skin contact.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. [4]
Respiratory	In case of inadequate ventilation or when dust, mist, or spray is generated, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.	Conforming to 29 CFR 1910.134 for respiratory protection. [1]
Feet	Safety shoes.	Conforming to 29 CFR 1910.136 for foot protection. [1]

Operational Plan: Safe Handling Workflow

A systematic approach is essential for safely handling **Methyl 1H-pyrazole-4-carboxylate**. The following workflow outlines the key steps from preparation to disposal.

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